

# Proper Disposal Procedures for SLF1081851 (Trifluoroacetic Acid - TFA)

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Compound Name:	SLF1081851 TFA	
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The following provides essential safety and logistical information for the proper disposal of SLF1081851, which contains Trifluoroacetic Acid (TFA). These procedural, step-by-step guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal of this hazardous chemical.

Trifluoroacetic acid is a corrosive chemical that requires careful handling and disposal to prevent harm to personnel and the environment. It should never be disposed of down the drain.

[1] All waste containing TFA, including contaminated lab supplies, must be treated as hazardous waste.

## **Immediate Safety and Handling Precautions**

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).



Personal Protective Equipment (PPE)	Specification	
Gloves	Chemical-resistant gloves (nitrile gloves are suitable for low-volume applications).[1] Always check for leaks and impermeability before use.	
Eye Protection	ANSI-approved chemical splash goggles are required.[1] A face shield may be necessary for high-volume applications.[1]	
Body Protection	A lab coat, fully buttoned, is mandatory.[1]	
Footwear	Closed-toe shoes must be worn at all times in the laboratory.[1]	

All handling of TFA and its waste should be conducted within a properly functioning chemical fume hood.[1]

## **Step-by-Step Disposal Protocol**

- Waste Collection:
  - Collect all TFA waste, including unused solutions and rinsates, in a designated hazardous waste container.
  - Disposable items that have come into contact with TFA, such as pipette tips and gloves, must also be disposed of as hazardous waste.
- Waste Container Selection and Labeling:
  - Use a sturdy, leak-proof container made of compatible material such as glass or plastic.[2]
     Do not use metal containers.[1][3]
  - The container must have a tight-fitting cap to prevent leakage.
  - Clearly label the container with a "Hazardous Waste" sticker or tag.[2]
  - The label must include the full chemical name, "Trifluoroacetic Acid," and a clear description of the waste contents.[2] Do not use abbreviations or chemical formulas on the



primary label.[1]

- Waste Storage and Segregation:
  - Store the waste container in a designated and properly signed satellite accumulation area.
     [2]
  - Ensure the container is kept closed when not in use.[1][2]
  - Store the TFA waste separately from incompatible materials to avoid dangerous chemical reactions. Incompatible materials include:
    - Bases[3]
    - Oxidizing agents[1][3]
    - Reducing agents[3]
    - Acids[3]
    - Hydrides[2]
    - Metals[2][3]
    - Amines[3]
  - Store the container in a cool, dry, and well-ventilated area.
- Arranging for Disposal:
  - Do not allow the waste container to become more than 80% full.
  - Once the container is nearing capacity, arrange for its collection through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal service.[1][2]
  - Follow your institution's specific procedures for requesting a chemical waste pickup.[1]
- Spill Management:



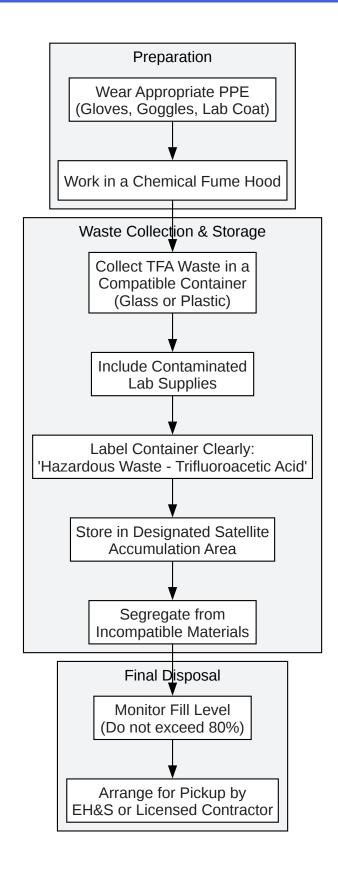
- In the event of a small spill (<500 mL) inside a chemical fume hood, absorb the spill with an inert material like vermiculite or sand.[2] Place the absorbent material in a sealed container for hazardous waste disposal.
- For larger spills or any spill outside of a fume hood, evacuate the area immediately and alert others.[2] Contact your institution's emergency response team or EH&S for assistance.[1][2]

Summary of Disposal Do's and Don'ts

Do's	Don'ts
Do wear appropriate PPE at all times.	Don't pour TFA waste down the drain.[1]
Do collect all TFA-contaminated materials as hazardous waste.	Don't use metal containers for waste collection. [1][3]
Do use clearly labeled, compatible waste containers.[2]	Don't mix TFA waste with incompatible chemicals.[1]
Do keep waste containers tightly sealed and stored in a designated area.[2]	Don't overfill waste containers (max 80% capacity).[2]
Do arrange for disposal through your institution's certified waste management service.  [1]	Don't attempt to clean up large spills without proper training and equipment.[2]

## **Disposal Workflow Diagram**





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